

7-Keto Cholesterol-d7 CAS number and molecular weight

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Compound of Interest

Compound Name: 7-Keto Cholesterol-d7

Cat. No.: B10788549

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Technical Overview: 7-Keto Cholesterol-d7

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical specifications for **7-Keto Cholesterol-d7**, a labeled metabolite of cholesterol. It is intended for use as an internal standard in quantitative analysis, particularly in mass spectrometry-based methods.

Chemical Identity and Properties

7-Keto Cholesterol-d7 is the deuterated form of 7-Ketocholesterol, an oxidation product of cholesterol. The inclusion of seven deuterium atoms provides a distinct mass shift, making it an ideal internal standard for quantifying its unlabeled counterpart in various biological matrices.

Data Summary

The fundamental physicochemical properties of **7-Keto Cholesterol-d7** are summarized below.

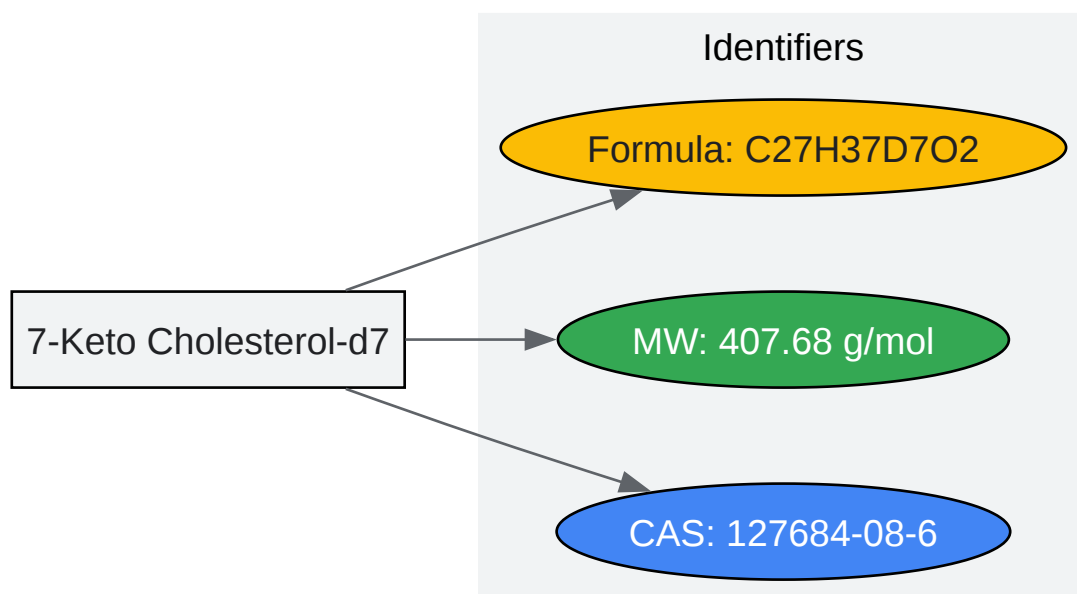
Property	Value	Citations
CAS Number	127684-08-6	[1] [2] [3] [4] [5]
Molecular Weight	407.68 g/mol	[1] [3]
Molecular Formula	C ₂₇ H ₃₇ D ₇ O ₂	[1] [2] [3]
Synonyms	3β-hydroxy-5-cholestene-7-one-d7, 7-Oxocholesterol-d7	[1] [2]

Experimental Protocols

The determination of the CAS (Chemical Abstracts Service) number is a registration process and not a laboratory experiment. The molecular weight is calculated based on the molecular formula and the atomic weights of the constituent isotopes. As such, experimental protocols for the end-user are not applicable for these specific data points. For applications such as use as an internal standard, protocols are highly dependent on the specific experimental design, matrix, and instrumentation (e.g., GC-MS or LC-MS).[\[2\]](#)

Visualized Data Relationship

The following diagram illustrates the direct association between the chemical compound and its primary identifiers.



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Caption: Relationship between **7-Keto Cholesterol-d7** and its key identifiers.

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References

- [1. 7-ketocholesterol-d7 Avanti Research™ - A Croda Brand | 127684-08-6 \[sigmaaldrich.com\]](#)
- [2. caymanchem.com \[caymanchem.com\]](#)
- [3. scbt.com \[scbt.com\]](#)
- [4. 7-keto Cholesterol-d7 | CAS 127684-08-6 | Cayman Chemical | Biomol.com \[biomol.com\]](#)
- [5. pharmaffiliates.com \[pharmaffiliates.com\]](#)
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